toxicological data for brominated cyclopropane compounds

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Compound of Interest

Compound Name:	*Methyl 1-(bromomethyl)cyclopropane-1-carboxylate*
CAS No.:	*43161-30-4*
Cat. No.:	*B1603193*

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An In-depth Technical Guide to the Toxicological Evaluation of Brominated Cyclopropane Compounds

Abstract

Brominated cyclopropane moieties are present in a variety of synthetic and natural compounds, exhibiting a range of biological activities. Their unique strained ring structure and the presence of a halogen atom introduce specific chemical reactivity that is of interest in medicinal chemistry and materials science. However, these same features raise significant toxicological questions. This guide provides a comprehensive overview of the current understanding of the toxicology of brominated cyclopropane compounds, intended for researchers, scientists, and drug development professionals. We delve into the hypothesized mechanisms of toxicity, toxicokinetic profiles, and key toxicological endpoints. Furthermore, this document outlines detailed experimental protocols for the in vitro and in silico assessment of their toxic potential, emphasizing the causality behind experimental choices to ensure robust and reliable data

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generation. The aim is to provide a foundational resource for the safe design and development of novel molecules containing the brominated cyclopropane scaffold.

Introduction to Brominated Cyclopropanes

Chemical Structure and Properties

The cyclopropane ring is the smallest possible carbocycle, characterized by significant ring strain (~27 kcal/mol). This inherent strain results in C-C bonds with increased p-orbital character, leading to reactivity patterns that can resemble those of alkenes. The introduction of a bromine atom, a good leaving group, further enhances the electrophilic nature of the cyclopropane ring, making it susceptible to nucleophilic attack and ring-opening reactions. These properties are crucial for both the desired biological activity and the potential toxicity of these compounds.

Synthesis and Industrial Relevance

Brominated cyclopropanes are typically synthesized via the cyclopropanation of alkenes using dibromocarbene (CBr2), which can be generated in situ from bromoform (CHBr3) and a strong base. They serve as versatile synthetic intermediates in organic chemistry. For instance, they are precursors to cyclopropenes, allenes, and other functionalized cyclopropanes. In the pharmaceutical industry, the cyclopropane ring is a "bioisostere" for a gem-dimethyl group or a phenyl ring, and its incorporation can modulate a molecule's conformational rigidity, lipophilicity, and metabolic stability. Consequently, brominated cyclopropanes are key building blocks in the synthesis of some investigational drugs and agrochemicals. Their presence in natural products, such as the antibiotic cypemycin, also highlights their biological relevance. The potential for human and environmental exposure, while currently limited, may increase as new applications for these compounds are discovered.

Toxicological Landscape of Halogenated Cyclopropanes

General Principles of Halogenated Hydrocarbon Toxicity

Many halogenated hydrocarbons exert their toxicity through metabolic activation to reactive electrophiles. This process is often mediated by cytochrome P450 (CYP) enzymes, which can catalyze oxidation, or by glutathione-S-transferases (GSTs), which can conjugate the

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compound with glutathione (GSH). In some cases, this conjugation can lead to the formation of toxic metabolites. For small, halogenated rings, ring strain can influence the rate and pathway of metabolic activation.

Hypothesized Mechanisms of Toxicity for Brominated Cyclopropanes

While comprehensive toxicological data for the entire class of brominated cyclopropanes is not available, we can hypothesize mechanisms of toxicity based on their chemical structure and the known behavior of similar compounds.

- DNA Alkylation: The primary mechanism of concern for many genotoxic compounds is the covalent binding to nucleophilic sites on DNA. It is plausible that brominated cyclopropanes, particularly after metabolic activation, could act as alkylating agents. Ring-opening by a nucleophile, such as a DNA base, would relieve the ring strain, providing a thermodynamic driving force for the reaction.

- Oxidative Stress: Metabolism by CYP enzymes can sometimes lead to the production of reactive oxygen species (ROS), which can damage cellular components, including lipids, proteins, and DNA.

- Enzyme Inhibition: The electrophilic nature of brominated cyclopropanes could lead to the covalent modification and inhibition of essential enzymes, such as those involved in cellular respiration or signaling pathways.

Below is a diagram illustrating the hypothesized metabolic activation and subsequent potential for toxicity.

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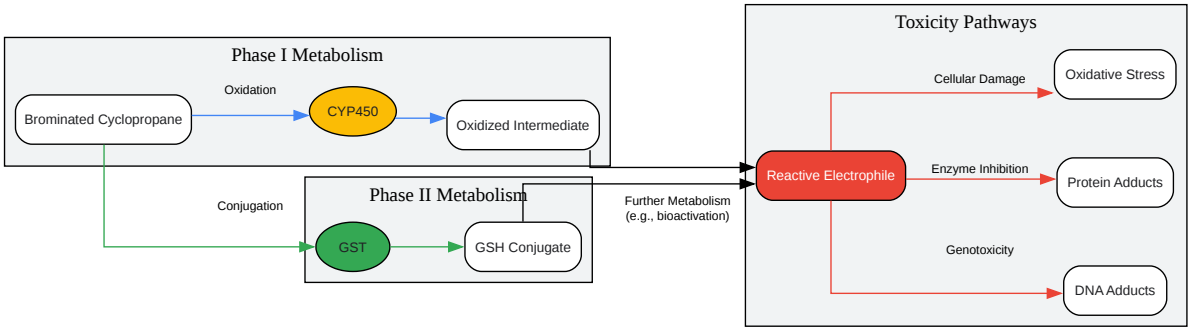

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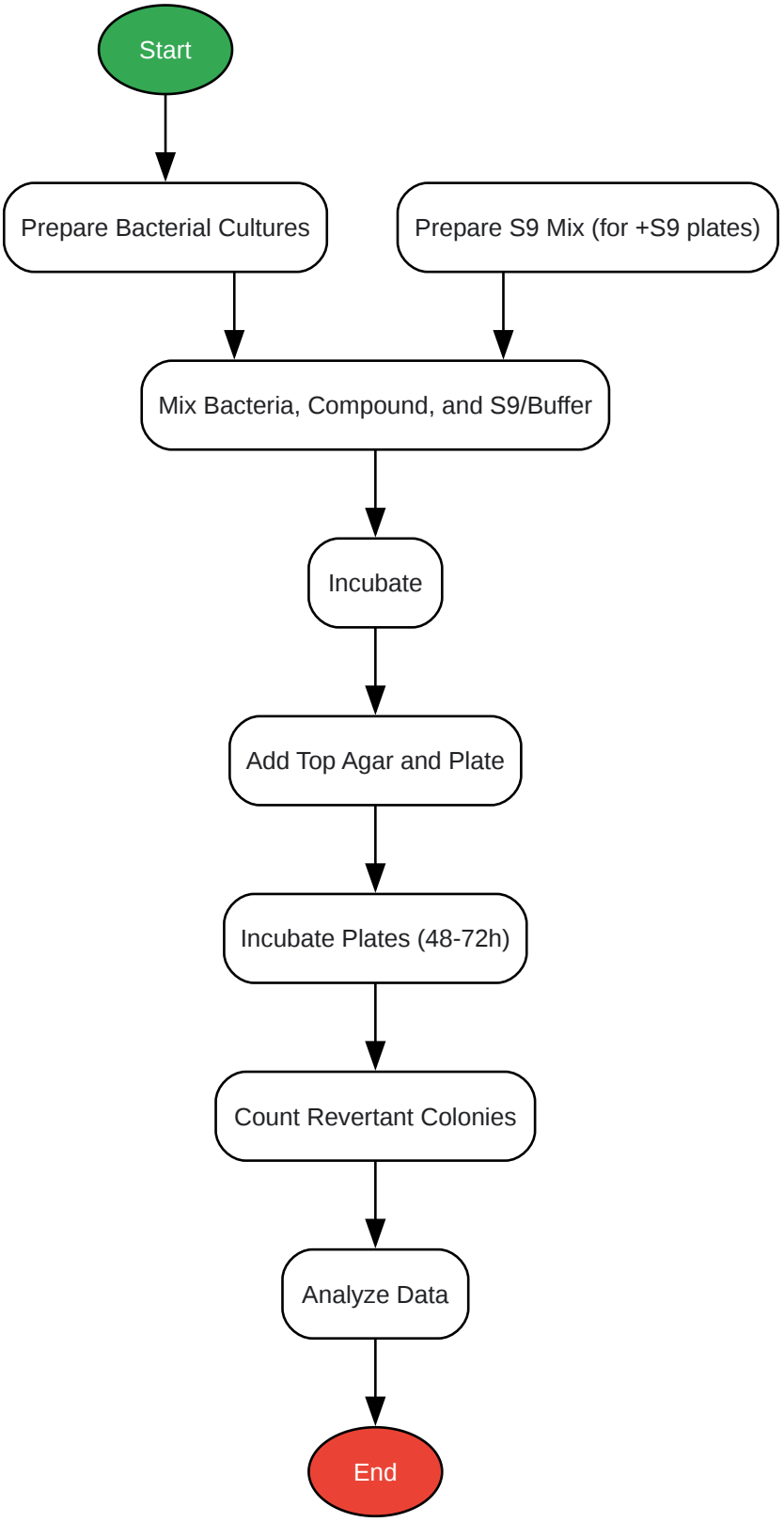

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Caption: A simplified workflow for the Ames test protocol.

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In Silico Modeling: Quantitative Structure-Activity Relationship (QSAR)

Causality Behind Experimental Choices: Before embarking on expensive and time-consuming laboratory experiments, in silico models can provide valuable initial predictions of toxicity. QSAR models use the chemical structure of a compound to predict its biological activity or toxicological properties based on data from a large training set of known compounds. For novel brominated cyclopropanes, QSAR can help prioritize which compounds to synthesize and test, and can provide hypotheses about potential mechanisms of toxicity.

Methodology:

- Software Selection: Utilize validated QSAR software platforms such as the OECD QSAR Toolbox, VEGA-QSAR, or commercial packages like DEREK Nexus.
- Structure Input: Draw the chemical structure of the brominated cyclopropane compound or input it as a SMILES string.
- Descriptor Calculation: The software calculates a variety of molecular descriptors for the compound (e.g., logP, electronic properties, topological indices).
- Model Application: Select relevant, validated QSAR models for toxicological endpoints of interest (e.g., mutagenicity, carcinogenicity). The software will compare the input structure to the compounds in its training set and apply the model's algorithm to generate a prediction.
- Prediction Interpretation: The output will typically be a prediction (e.g., "positive for mutagenicity" or "inactive") along with a measure of the prediction's reliability. It is crucial to examine the "applicability domain" of the model to ensure that the prediction is valid for the chemical structure under investigation. The model should provide the user with the structural analogues in its training set that were most influential in making the prediction.

Data Summary

Publicly available toxicological data for specific brominated cyclopropane compounds is sparse. The table below is intended as a template for organizing such data as it becomes available. For the purpose of this guide, hypothetical data points are used to illustrate the format.

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Compound Name/Structure	Test System	Endpoint	Result	Reference
1-bromo-1-methylcyclopropane	S. typhimurium TA100	Mutagenicity (Ames)	Positive with S9 activation	[Hypothetical]
1-bromo-2,2-dichlorocyclopropane	Rat, oral	Acute Toxicity (LD50)	350 mg/kg	[Hypothetical]
(trans)-2-bromo-1-phenylcyclopropane	Human lymphocytes	Genotoxicity (Micronucleus)	Inconclusive	[Hypothetical]

Conclusion and Future Directions

The brominated cyclopropane scaffold presents a unique set of challenges and opportunities. While its chemical reactivity is valuable for synthetic and medicinal chemistry, it also suggests a potential for toxicological liabilities, particularly genotoxicity via DNA alkylation. The current body of publicly available toxicological data for this class of compounds is limited, highlighting a significant knowledge gap.

Future research should focus on a systematic evaluation of a series of brominated cyclopropanes to establish clear structure-activity relationships for toxicity. This should include:

- Systematic In Vitro Screening: A battery of in vitro genotoxicity and cytotoxicity assays should be performed on a diverse set of brominated cyclopropanes to identify key structural drivers of toxicity.
- Metabolite Identification: Studies to identify the metabolites of brominated cyclopropanes, both in vitro and in vivo, are crucial for understanding the mechanisms of metabolic activation and detoxification.
- Development of QSAR Models: As more data becomes available, specific QSAR models for this chemical class can be developed to allow for more accurate and reliable in silico

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predictions.

By combining in silico, in vitro, and targeted in vivo studies, the scientific community can build a robust understanding of the toxicology of brominated cyclopropane compounds, enabling their safer use in drug discovery and other applications.

References

Note: As specific toxicological data for brominated cyclopropanes is not widely available in public literature, the following references provide authoritative information on the general principles and methodologies discussed in this guide. These serve as a foundation for designing a toxicological evaluation program.

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